

Application Notes and Protocols for the Isolation and Purification of Bisandrographolide C

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Compound of Interest

Compound Name: *Bisandrographolide C*

Cat. No.: *B12852885*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the isolation and purification of **Bisandrographolide C**, an ent-labdane diterpenoid dimer found in the medicinal plant *Andrographis paniculata*. The methodology is based on established phytochemical research, offering a reproducible workflow for obtaining this compound for further study and development.

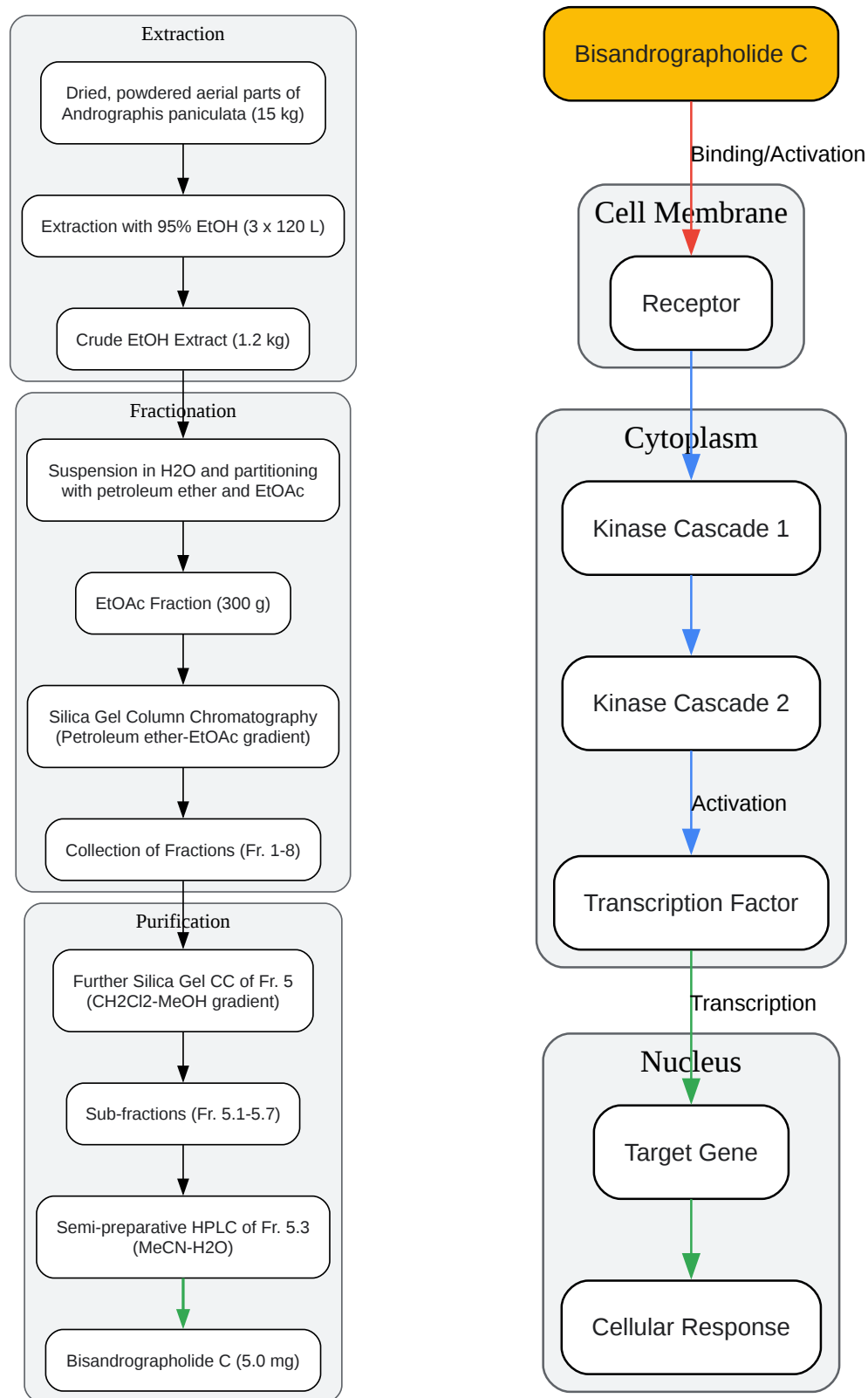
Introduction

Bisandrographolide C is a naturally occurring dimeric diterpenoid isolated from *Andrographis paniculata*, a plant with a long history of use in traditional medicine.^[1] As a member of the bisandrographolide family, it is of significant interest to the scientific community for its potential biological activities. This document outlines a comprehensive protocol for the extraction, fractionation, and purification of **Bisandrographolide C**, enabling its consistent isolation for research and drug discovery purposes.

Experimental Overview

The isolation and purification of **Bisandrographolide C** involves a multi-step process that begins with the extraction of dried plant material, followed by systematic fractionation using

column chromatography and final purification via semi-preparative High-Performance Liquid Chromatography (HPLC). The overall workflow is depicted in the diagram below.



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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
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